

(2-Chloro-6-methylphenyl)boronic

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Compound of Interest

Compound Name: (2-Chloro-6-methylphenyl)boronic acid
CAS No.: 851756-51-9
Cat. No.: B2642892

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Standard Operating Procedure: Handling and Disposal of (2-Chloro-6-methylphenyl)boronic Acid

(2-Chloro-6-methylphenyl)boronic acid is a highly valuable organoboron building block, predominantly utilized in Suzuki-Miyaura cross-coupling re logistics surrounding its safe handling and disposal require rigorous adherence to Environmental Health and Safety (EHS) protocols.

This guide provides a comprehensive, step-by-step framework for the hazard assessment, operational handling, and proper disposal of (2-Chloro-6-m

Physicochemical Profile & Hazard Causality

Understanding the inherent properties of a chemical is the first step in designing a safe handling and disposal protocol.

Table 1: Chemical and Hazard Summary

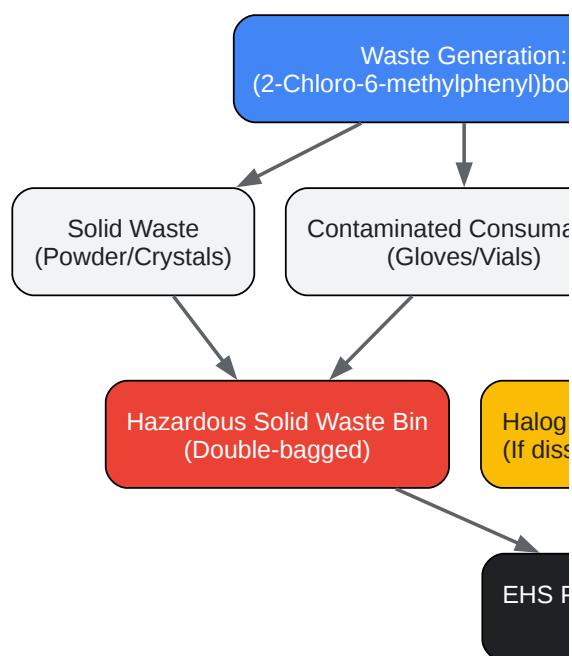
Property / Hazard	Oper.
Chemical Name	(2-Ch
CAS Number	85175
Molecular Formula	C7H8
Hazard Classifications	Skin I
Primary Risks	Respi
Incompatibility	Strong

Mechanistic Causality of Hazards:

- Lewis Acidity: The empty p-orbital on the boron atom renders the molecule a mild Lewis acid. This allows it to interact with biological nucleophiles (
- Halogenated Structure: The presence of the chlorine substituent dictates specific disposal pathways. If incinerated improperly, halogenated compo it is routed to an incineration facility equipped with alkaline scrubbers.
- Environmental Toxicity: Arylboronic acids can be toxic to aquatic life. Drain disposal is strictly prohibited for the pure compound or concentrated sol

Waste Segregation & Disposal Workflow

Effective waste management relies on strict segregation at the source. Mixing incompatible waste streams can lead to exothermic reactions, gas evol

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Waste segregation and disposal workflow for **(2-Chloro-6-methylphenyl)boronic acid**.

Step-by-Step Disposal Protocols

The following protocols are designed as self-validating systems; each step includes a built-in check to ensure the chemical is neutralized or contained.

Protocol A: Solid Waste Management

Solid waste includes unreacted powder, degraded crystals, and heavily contaminated weighing paper.

- **Collection:** In a well-ventilated fume hood, carefully sweep up the solid material using a static-free polystyrene spatula to prevent dust generation[3].
- **Containment:** Transfer the solid into a designated, wide-mouth High-Density Polyethylene (HDPE) hazardous waste container. Causality: HDPE is resistant to most organic solvents.
- **Labeling:** Affix a hazardous waste label immediately. The label must state the full chemical name—"**(2-Chloro-6-methylphenyl)boronic acid**"—and the hazard class.

Protocol B: Liquid Waste Segregation (Reaction Mixtures & Filtrates)

Liquid waste generated from extractions or filtrations must be segregated based on the solvent matrix.

- **Solvent Identification:** Determine whether the waste matrix is halogenated (e.g., dissolved in dichloromethane or chloroform) or non-halogenated (e.g., dissolved in ethyl acetate or diethyl ether).
- **Aqueous Neutralization (If Applicable):** If the waste consists of an aqueous workup, verify the pH using indicator strips. Use mild acids or bases to neutralize the waste carboxylic acid and react violently with other accumulated waste.
- **Transfer & Headspace:** Use a dedicated funnel to transfer the liquid into the appropriate waste carboy. Leave at least 1 inch of headspace at the top of the container.
- **Closure:** Ensure the container is tightly capped immediately after the transfer. Funnels must never be left in the mouth of the waste bottle[4].

Protocol C: Decontamination of Empty Containers (Triple-Rinse Method)

Empty chemical storage vials retain residual dust and cannot be disposed of in regular trash until decontaminated[6].

- **Initial Rinse:** Add a compatible, volatile solvent (e.g., acetone or methanol) to the empty vial, filling it to approximately 10% of its total volume. Cap the vial and invert it to rinse the interior surfaces.

- Waste Routing: Pour the rinsate into the appropriate liquid solvent waste container.
- Repetition: Repeat the rinsing process two additional times to ensure complete removal of chemical residues[4].
- Defacement & Disposal: Completely deface or remove the original chemical label. The clean, dry vial can now be disposed of in the designated non-hazardous waste container.

Spill Response & Emergency Decontamination

In the event of an accidental spill, immediate and systematic action is required to prevent exposure and environmental contamination.

- Evacuate and Ventilate: Ensure the fume hood sash is lowered to an appropriate working height to maximize airflow. If the spill occurs outside the fume hood, evacuate the area and ventilate the building.
- Containment & Absorption:
 - For Solid Spills: Do not use a standard broom, which can aerosolize the powder. Gently cover the spill with damp paper towels to suppress dust, then sweep the material into a container for disposal.
 - For Liquid Spills: Surround and cover the spill with an inert absorbent material such as vermiculite or sand. Do not use combustible absorbents like oil.
- Surface Decontamination: Once the bulk material is removed, wash the affected surface thoroughly with a compatible solvent (e.g., isopropanol), followed by water.

Regulatory Compliance & Professional Collection

Under no circumstances should **(2-Chloro-6-methylphenyl)boronic acid** be disposed of down the sink drain or in municipal solid waste[2]. Once waste has been collected, it must be stored in a labeled container in a designated accumulation area. Final disposal must be executed by a licensed hazardous waste management company via high-temperature incineration.

References

- Proper Disposal of 3-Thienylboronic Acid: A Guide for Laboratory Professionals - Benchchem.[https://vertexaisearch.cloud.google.com/grounding-api-knowledge/kg_CYe1UzQCDKXnBcpEPHtV5mMlvNv0emetNMvmwgL7EUeCqCwcCVpruv91PTEkj_oRgxPphi07HQCtz5gMdAlTHaQIMCHUY8-ojftQST8U5cF]
- SAFETY DATA SHEET - Tokyo Chemical Industry (TCI).[https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFgh0o3J8aU0P31KrsW59V32cGeWHxFnOXsRdsS5ooHPgt_NguOX6JxZSo3ZLtbJEipC-Yn1Nbc6WVnuedjKdukddN0yB2g0-sKTcd7H2RAAKV1jRn4cxW9gw2Uu55]
- Disposal of Laboratory Wastes: Requirements for Chemical Disposal to Sinks and Drains - Ball State University.[<https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHeH8IGws35XJVF2K5WePBc0MAliJGKHshKNqnIbwRHDyDgK9pZEh0ink2KkBFx0IbGDQKclybfVBZqrah51mF6S3a4iiq3gXndaA>]
- 851756-51-9 | **(2-Chloro-6-methylphenyl)boronic acid** - Ambeed.[<https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEOBBcadeBpo7BlkxkTh05ZX72TMbCjaEiEwtXoQ==>]
- Laboratory Waste - UF | EHS - University of Florida.[https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGhU_-fQ9KDqrWTFY:FagIvOgr0PzpfVKNbNR_KFHt1q9sV8MKQfbFrAcw6DvvWb_MX7TSEP7k4Ms1eH9G-_B3whD39UbFnLEkFTS-tEYbuKuUTZFucOJSTdPsv5KJVS]
- Chemical Waste Disposal Guidelines - Emory University (Hosted via HKUST).[<https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUzsUAcYey5V3V0rHfzZSn7yuctWBA4kJ576fZryuj8iOdxYpL7Y6g7OsIOTNgqx6EkiLz2xRScI2aMYjvOtzYU3G0D8FDnDQ-k7cXCAR2vXJVuk69GNbS>]
- EHS Guide: Laboratory Trash Removal - Environment, Health and Safety - University of Kansas.[https://vertexaisearch.cloud.google.com/grounding-api-redirect/YVGtpPrO3x5LuMEtro2qUC8Mu028sOt282Dw185IdO9bliQvUAjGLThGY2hNQ2JwxTtCy6ELR3X5otoJsn9u5rCxTx3zrO_M_s3K8tQe8d8dxU-26H]

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Sources

1. 851756-51-9 | (2-Chloro-6-methylphenyl)boronic acid | Organoborons | Ambeed.com [[ambeed.com](https://www.ambeed.com)]
2. [bsu.edu](https://www.bsu.edu) [[bsu.edu](https://www.bsu.edu)]
3. pdf.benchchem.com [pdf.benchchem.com]
4. [rtong.people.ust.hk](https://www.rong.people.ust.hk) [[rtong.people.ust.hk](https://www.rong.people.ust.hk)]
5. Laboratory Waste – UF | EHS [ehs.ufl.edu]
6. ehs.ku.edu [ehs.ku.edu]

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